

Essential Safety and Operational Guide for Handling AB-MECA

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Compound of Interest

Compound Name: AB-MECA

Cat. No.: B10769499

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the handling of **AB-MECA**, an adenosine A3 receptor agonist. The following procedural steps and data will help establish safe and effective operational and disposal plans.

Key Safety and Handling Parameters for AB-MECA

A comprehensive summary of safety and handling information for **AB-MECA** is provided below. This data is crucial for a quick risk assessment and for ensuring the availability of necessary safety equipment.

Parameter	Information	Source
CAS Number	152918-26-8	--INVALID-LINK--
Molecular Formula	C ₁₈ H ₂₁ N ₇ O ₄	--INVALID-LINK--
Molecular Weight	399.4 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Primary Hazards	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated. Assumed to be harmful if swallowed, inhaled, or absorbed through the skin. May cause eye and skin irritation.	General chemical safety principles for novel compounds.
Recommended PPE	Eyeshields, Chemical-resistant gloves, Type N95 (US) or Type P1 (EN 143) respirator, Lab coat.	--INVALID-LINK--
Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20°C.	--INVALID-LINK--

Procedural Step-by-Step Guidance

This section outlines the necessary steps for the safe handling and disposal of **AB-MECA**, from receiving the compound to its final disposal.

Receiving and Inspection

- **Inspect Packaging:** Upon receipt, carefully inspect the outer packaging for any signs of damage or leakage.

- **Verify Compound:** Confirm that the received compound is **AB-MECA** by checking the label for the correct name and CAS number (152918-26-8).
- **Don Appropriate PPE:** Before opening the outer package, at a minimum, wear safety glasses and gloves.

Storage of AB-MECA

- **Immediate Storage:** Immediately transfer the compound to a designated, secure storage location.
- **Storage Conditions:** Store **AB-MECA** in a tightly sealed container at -20°C in a dry and well-ventilated area.
- **Labeling:** Ensure the storage location is clearly labeled with the compound's identity and any relevant hazard warnings.

Handling and Weighing

- **Controlled Environment:** All handling of solid **AB-MECA** should be conducted in a well-ventilated chemical fume hood or a glove box to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles or a face shield.
 - **Hand Protection:** Use compatible chemical-resistant gloves (e.g., nitrile).
 - **Respiratory Protection:** For weighing and handling of the solid, a NIOSH-approved N95 or P1 respirator is recommended.
 - **Protective Clothing:** Wear a lab coat.
- **Weighing Procedure:**
 - Perform weighing within a chemical fume hood.
 - Use a dedicated, clean weighing vessel.

- Minimize the creation of dust.
- Clean the weighing area and any spills immediately.
- Solution Preparation:
 - When dissolving **AB-MECA**, add the solvent slowly to the solid to avoid splashing.
 - Refer to solubility information for appropriate solvents (e.g., soluble in DMSO).

Spill Management

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, cover the spill with an absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Carefully sweep up the absorbed material and place it in a sealed container for disposal.
 - Clean the spill area with a suitable solvent and then with soap and water.
- Major Spills:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Do not attempt to clean up a major spill without proper training and equipment.

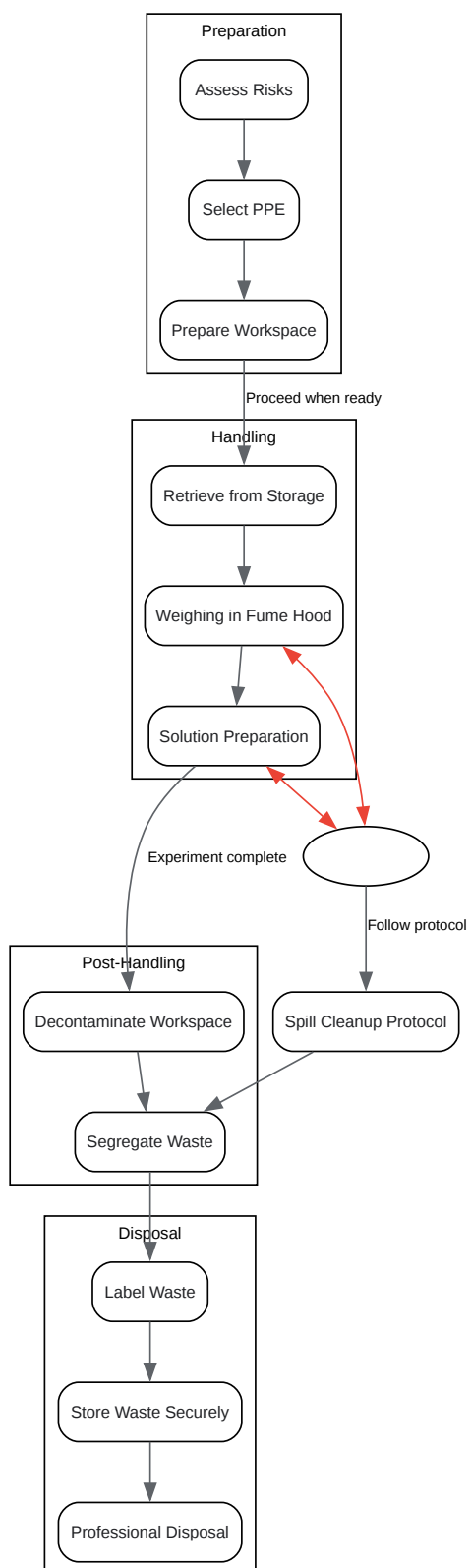
Disposal Plan

- Waste Collection:
 - Solid Waste: Collect waste **AB-MECA** solid, contaminated consumables (e.g., weigh boats, pipette tips), and spill cleanup materials in a clearly labeled, sealed hazardous waste container.

- Liquid Waste: Collect solutions containing **AB-MECA** in a separate, labeled hazardous waste container for organic solvent waste.
- Disposal Method:
 - All waste containing **AB-MECA** must be disposed of as hazardous chemical waste.
 - Contact a licensed professional waste disposal service to dispose of this material.
 - Do not dispose of **AB-MECA** down the drain or in the regular trash. Observe all federal, state, and local environmental regulations.

Experimental Workflow for Handling AB-MECA

The following diagram illustrates the standard workflow for safely handling **AB-MECA** in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **AB-MECA**.

This comprehensive guide is intended to provide a foundation for the safe handling of **AB-MECA**. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) for the compound before beginning any work. By adhering to these procedures, you can minimize risks and ensure a safe laboratory environment.

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